Pentadecyl Carbonochloridate: Comprehensive Safety, Handling, and Mechanistic Toxicology Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Pentadecyl carbonochloridate*
CAS No.:	*81705-90-0*
Cat. No.:	*B1357741*

Get Quote

Executive Summary

Pentadecyl carbonochloridate (also known as pentadecyl chloroformate) is a highly reactive, long-chain aliphatic chloroformate utilized extensively as a synthetic intermediate in the preparation of carbamates, thiocarbamates, and nucleoside derivatives[1]. While its extended hydrophobic pentadecyl chain modulates its physical properties compared to lower homologs like methyl or ethyl chloroformate, it retains the profound toxicity and corrosivity characteristic of the chloroformate class[2].

As a Senior Application Scientist, I have designed this whitepaper to provide drug development professionals and synthetic chemists with a rigorous framework for understanding the physicochemical hazards, mechanistic toxicology, and self-validating handling protocols required to safely utilize **pentadecyl carbonochloridate** in a laboratory setting.

Physicochemical Profiling and Hazard Classification

© 2026 BenchChem. All rights reserved.

Understanding the baseline properties of **pentadecyl carbonochloridate** is the first step in risk mitigation. As a chloroformate, it is governed by strict international transport and handling regulations due to its dual toxic and corrosive nature[3][4].

Table 1: Physicochemical and Regulatory Data

Property / Classification	Value / Descriptor
Chemical Name	Pentadecyl carbonochloridate (Carbonochloridic acid, pentadecyl ester)
CAS Registry Number	81705-90-0[5]
Molecular Formula	C16H31ClO2[1]
Molecular Weight	290.87 g/mol [1]
UN Number	UN 3277[3][6]
Proper Shipping Name	CHLOROFORMATES, TOXIC, CORROSIVE, N.O.S.[3][4]
Hazard Class	6.1 (Toxic substances)[3]
Subsidiary Risk	8 (Corrosive substances)[3]
Primary GHS Hazards	H300 + H310 + H330 (Fatal if swallowed, in contact with skin, or if inhaled)[3][6]
Secondary GHS Hazards	H314 (Causes severe skin burns and eye damage)[3][6]

Mechanistic Toxicology: The "Trojan Horse" Effect of Chloroformates

The primary danger of **pentadecyl carbonochloridate** lies not just in its immediate corrosivity, but in its mechanism of inhalation toxicity. It is critical to understand why this compound is so dangerous: chloroformates exhibit a delayed, insidious toxicity profile[2].

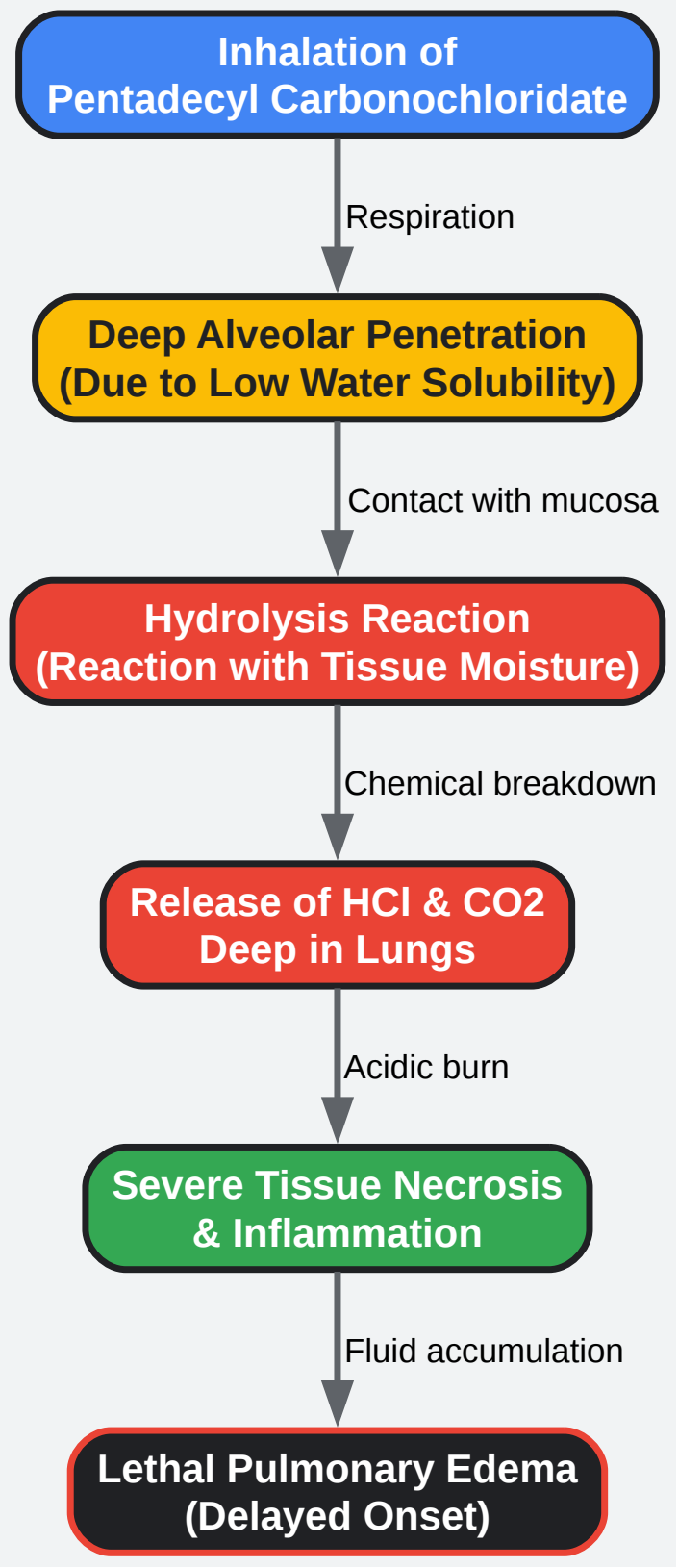
Causality of Toxicity: Unlike highly water-soluble acids that immediately burn the upper respiratory tract (prompting the victim to flee the exposure area), chloroformates have notably

© 2026 BenchChem. All rights reserved.

low water solubility[2]. When inhaled, aerosolized droplets or vapors bypass the upper respiratory mucosa and penetrate deep into the lower respiratory tract, specifically the alveoli[2]. Once lodged in this sensitive, moisture-rich tissue, the compound undergoes a delayed hydrolysis reaction, cleaving into the parent alcohol (pentadecanol), carbon dioxide, and highly corrosive hydrochloric acid (HCl)[2][7].

This localized generation of HCl causes severe cellular necrosis, leading to a massive inflammatory response and fluid accumulation. The result is delayed pulmonary edema, which can be fatal up to 48 hours post-exposure, effectively drowning the victim in their own biological fluids[2][8].

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Mechanistic pathway of delayed pulmonary edema following chloroformate inhalation.

© 2026 BenchChem. All rights reserved.

Experimental Protocols: Self-Validating Safe Handling

To ensure absolute scientific integrity and operator safety, working with **pentadecyl carbonochloridate** requires a self-validating experimental setup. This means the system is designed so that a failure in one safety parameter is immediately neutralized by a secondary parameter.

Prerequisites:

- Engineering Controls: A certified chemical fume hood with a minimum face velocity of 100 fpm.
- PPE: Heavy-duty nitrile or neoprene gloves (double-gloved), a chemical-resistant apron, and a full face shield over safety goggles[9][10].
- Environment: Strictly anhydrous conditions. The compound reacts violently with water, evolving toxic HCl gas[4][10].

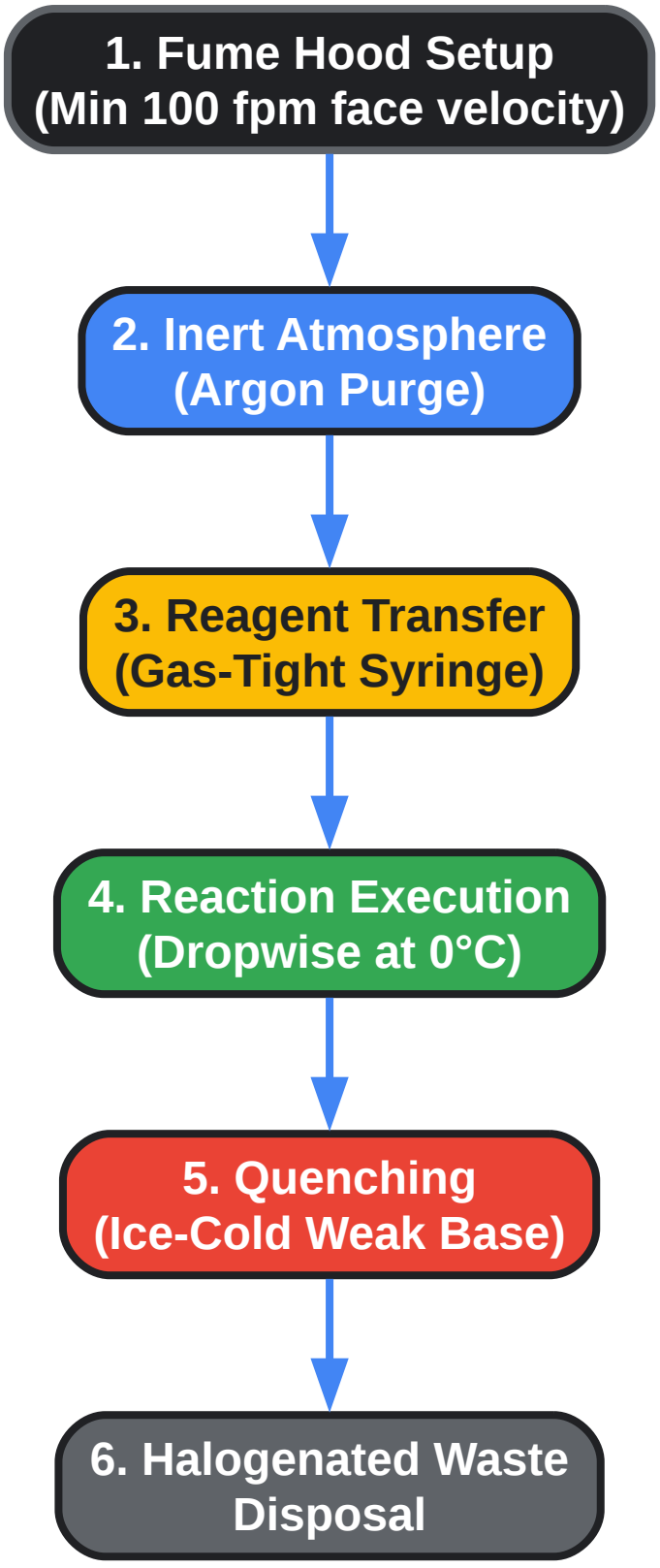
Step-by-Step Methodology: Anhydrous Transfer and Reaction Setup

- Apparatus Preparation: Flame-dry all glassware (round-bottom flasks, syringes, needles) under a vacuum, then backfill with high-purity Argon.
  - Causality: Even trace surface moisture will degrade the reagent, lowering synthetic yield and generating hazardous overpressure from CO2 and HCl evolution[7].
- Reagent Equilibration: **Pentadecyl carbonochloridate** should be stored at -20°C[1]. Allow the sealed vial to warm to room temperature in a desiccator before opening.
  - Causality: Opening a cold vial causes atmospheric condensation to form on the reagent, triggering immediate hydrolysis.
- Inert Transfer: Using a Schlenk line, maintain a positive pressure of Argon. Pierce the reagent septum with a purged, gas-tight syringe. Withdraw the required volume slowly to prevent cavitation.

© 2026 BenchChem. All rights reserved.

- Reaction Execution: Add the chloroformate dropwise to the reaction mixture (typically containing the target amine/alcohol and a non-nucleophilic base like DIPEA) at 0°C.
    - Causality: The reaction is highly exothermic. Dropwise addition at 0°C controls the reaction kinetics, preventing thermal runaway and subsequent vaporization of the toxic reagent[10].
- Self-Validation Check: Monitor the reaction via TLC or LC-MS. The continuous consumption of the starting material without the formation of pentadecanol (the hydrolysis byproduct) validates that the anhydrous integrity of the system has been maintained.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Self-validating workflow for the safe handling and reaction of chloroformates.

© 2026 BenchChem. All rights reserved.

Emergency Quenching and Decontamination Protocol

In the event of a spill or upon completion of the reaction, residual **pentadecyl carbonochloridate** must be actively destroyed. Passive evaporation is unacceptable due to its UN 3277 toxic inhalation hazard[3].

Quenching Methodology:

- Cooling: Ensure the reaction vessel or spill area is cooled (e.g., via an ice bath).
- Base Addition: Slowly add an ice-cold, dilute aqueous solution of a weak base (e.g., 5% sodium bicarbonate or dilute ammonium hydroxide).
  - Causality: A weak base neutralizes the generated HCl without causing the violent, uncontrolled exothermic reaction that a strong base (like NaOH) would trigger[7].
- Agitation: Stir vigorously until CO2 evolution (bubbling) completely ceases. The cessation of gas evolution is the physical validation that all unreacted chloroformate has been successfully hydrolyzed.
- Disposal: Transfer the biphasic mixture to a designated, vented halogenated waste container. Never seal a waste container immediately after quenching, as residual CO2 generation can cause the container to rupture[7].

References

- Title: CAS 81705-90-0 Carbonochloridic acid, pentadecyl ester Source: Alfa Chemistry URL
- Title: Carbonochloridic Acid Pentadecyl Ester 5g CAS No:81705-90-0 Source: AXEL URL
- Title: 56677-60-2 | Tetradecyl carbonochloridate Source: BLD Pharm URL
- Title: SAFETY DATA SHEET - TCI Chemicals Source: TCI Chemicals URL
- Title: IMDG - UN card - Cantell Source: Cantell URL
- Title: 2,2,2-TRICHLOROETHYL CHLOROFORMATE Extra pure MSDS Source: Loba Chemie URL
- Source: JUNSEI CHEMICAL CO., LTD.
- Source: NJ.
- Title: Ethyl chloroformate - AWS Source: AWS URL
- Title: Acid Chlorides and Chloroformates - Safety and Handling Source: BASF URL

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. axel.as-1.co.jp [axel.as-1.co.jp]
- 2. download.basf.com [download.basf.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. cantell.dk [cantell.dk]
- 5. lipids.alfa-chemistry.com [lipids.alfa-chemistry.com]
- 6. 56677-60-2|Tetradecyl carbonochloridate|BLD Pharm [bldpharm.com]
- 7. junsei.co.jp [junsei.co.jp]
- 8. nj.gov [nj.gov]
- 9. lobachemie.com [lobachemie.com]
- 10. volochem.s3-us-west-1.amazonaws.com [volochem.s3-us-west-1.amazonaws.com]

- To cite this document: BenchChem. [Pentadecyl Carbonochloridate: Comprehensive Safety, Handling, and Mechanistic Toxicology Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357741/docs#pentadecyl-carbonochloridate-comprehensive-safety-handling-and-mechanistic-toxicology-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.